

An In-depth Technical Guide to 2,3-Dibromo-2,3-dimethylbutane

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Compound of Interest

Compound Name: 2,3-Dibromo-2,3-dimethylbutane

Cat. No.: B1580558

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CAS Number: 594-81-0

This technical guide provides a comprehensive overview of **2,3-Dibromo-2,3-dimethylbutane**, a halogenated alkane relevant to researchers, scientists, and professionals in drug development and organic synthesis. This document outlines its chemical and physical properties, safety information, and detailed experimental protocols for its synthesis and subsequent reactions.

Chemical and Physical Properties

2,3-Dibromo-2,3-dimethylbutane, also known as sym-dibromotetramethylethane or pinacol dibromide, is a white to off-white crystalline solid. It is characterized by the chemical formula $C_6H_{12}Br_2$ and a molecular weight of approximately 243.97 g/mol. [1] Key quantitative data for this compound are summarized in the table below.

Property	Value	Reference
CAS Number	594-81-0	[1][2]
Molecular Formula	C ₆ H ₁₂ Br ₂	[1]
Molecular Weight	243.97 g/mol	[1]
Appearance	White to off-white powder or crystals	
IUPAC Name	2,3-dibromo-2,3-dimethylbutane	[1]
InChI Key	KLFWZEFFWWOMIF-UHFFFAOYSA-N	[2]
SMILES	<chem>CC(C)(C(C)(C)Br)Br</chem>	[1][2]
Storage Temperature	2-8°C, in a dark, inert atmosphere	

Safety and Hazard Information

2,3-Dibromo-2,3-dimethylbutane is classified as a hazardous substance. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is associated with the following hazard statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

Precautionary measures include wearing protective gloves, clothing, and eye protection. In case of contact with skin, wash with plenty of water. If eye irritation persists, seek medical attention.

Experimental Protocols

Detailed methodologies for the synthesis of **2,3-Dibromo-2,3-dimethylbutane** and its use in a subsequent elimination reaction are provided below. These protocols are intended for use by

trained professionals in a controlled laboratory setting.

Synthesis of 2,3-Dibromo-2,3-dimethylbutane from 2,3-Dimethyl-2-butene

This procedure details the synthesis of the title compound via the electrophilic addition of bromine to 2,3-dimethyl-2-butene.

Materials:

- 2,3-Dimethyl-2-butene
- Bromine
- Alcoholic potassium hydroxide solution

Procedure:

- In a reaction vessel, dissolve 2,3-dimethyl-2-butene in a suitable solvent.
- Slowly add a stoichiometric amount of bromine to the solution. The reaction is an addition reaction where the bromine molecule adds across the double bond of the alkene.
- The reaction proceeds to form **2,3-Dibromo-2,3-dimethylbutane**.
- The crude product can be isolated and purified using standard laboratory techniques such as filtration and recrystallization.

Dehydrohalogenation to form 2,3-Dimethyl-1,3-butadiene

This protocol describes the elimination reaction of **2,3-Dibromo-2,3-dimethylbutane** to yield a conjugated diene.

Materials:

- **2,3-Dibromo-2,3-dimethylbutane**

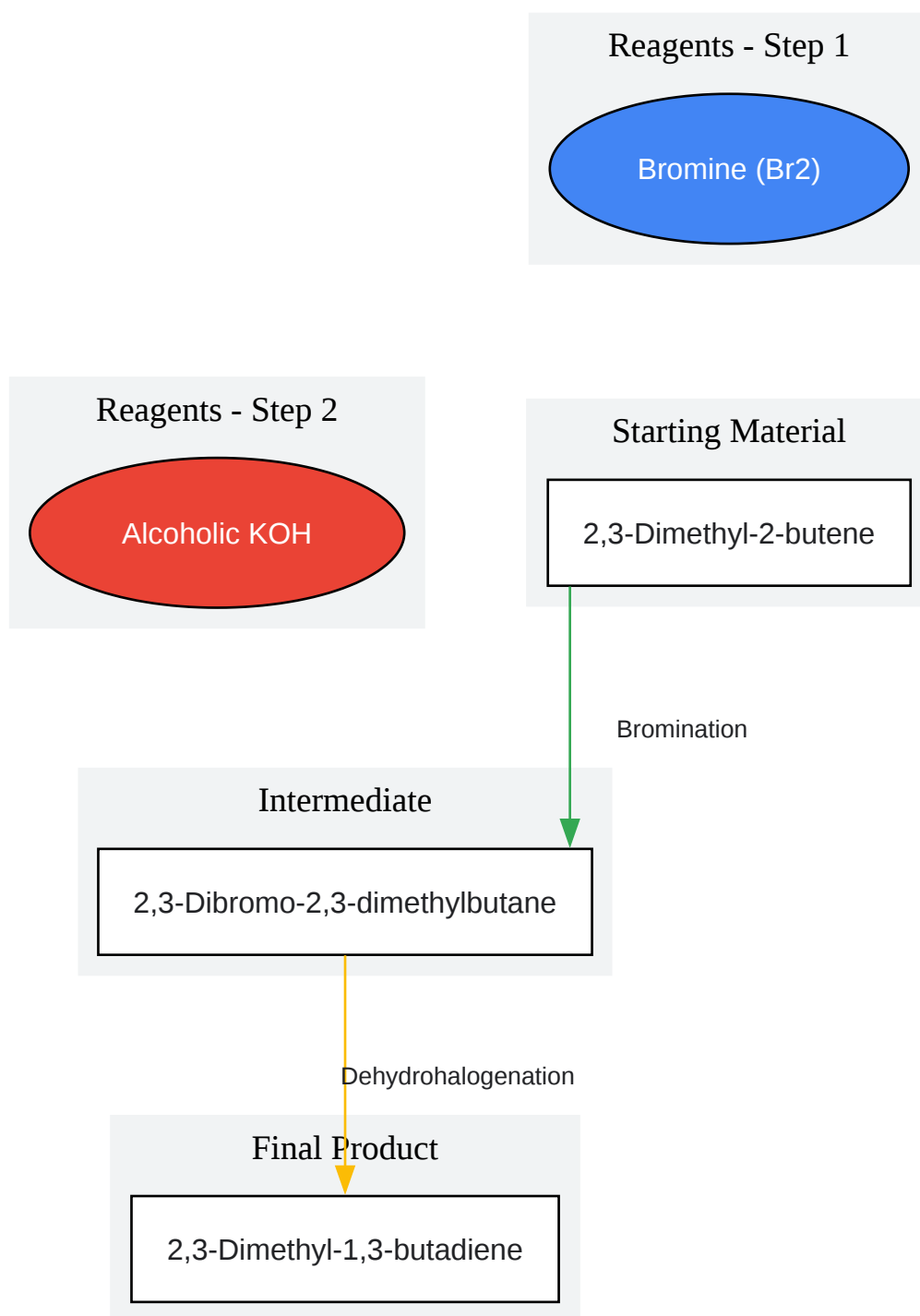
- Alcoholic potassium hydroxide (KOH) solution

Procedure:

- Heat the **2,3-Dibromo-2,3-dimethylbutane** synthesized in the previous step with an alcoholic solution of potassium hydroxide.
- The hydroxyl group from the alcoholic KOH acts as a strong base, abstracting beta-hydrogens.
- Two consecutive beta-elimination reactions occur, resulting in the formation of 2,3-dimethyl-1,3-butadiene.
- The diene product can be isolated and purified by distillation.

Reaction Workflows and Logical Relationships

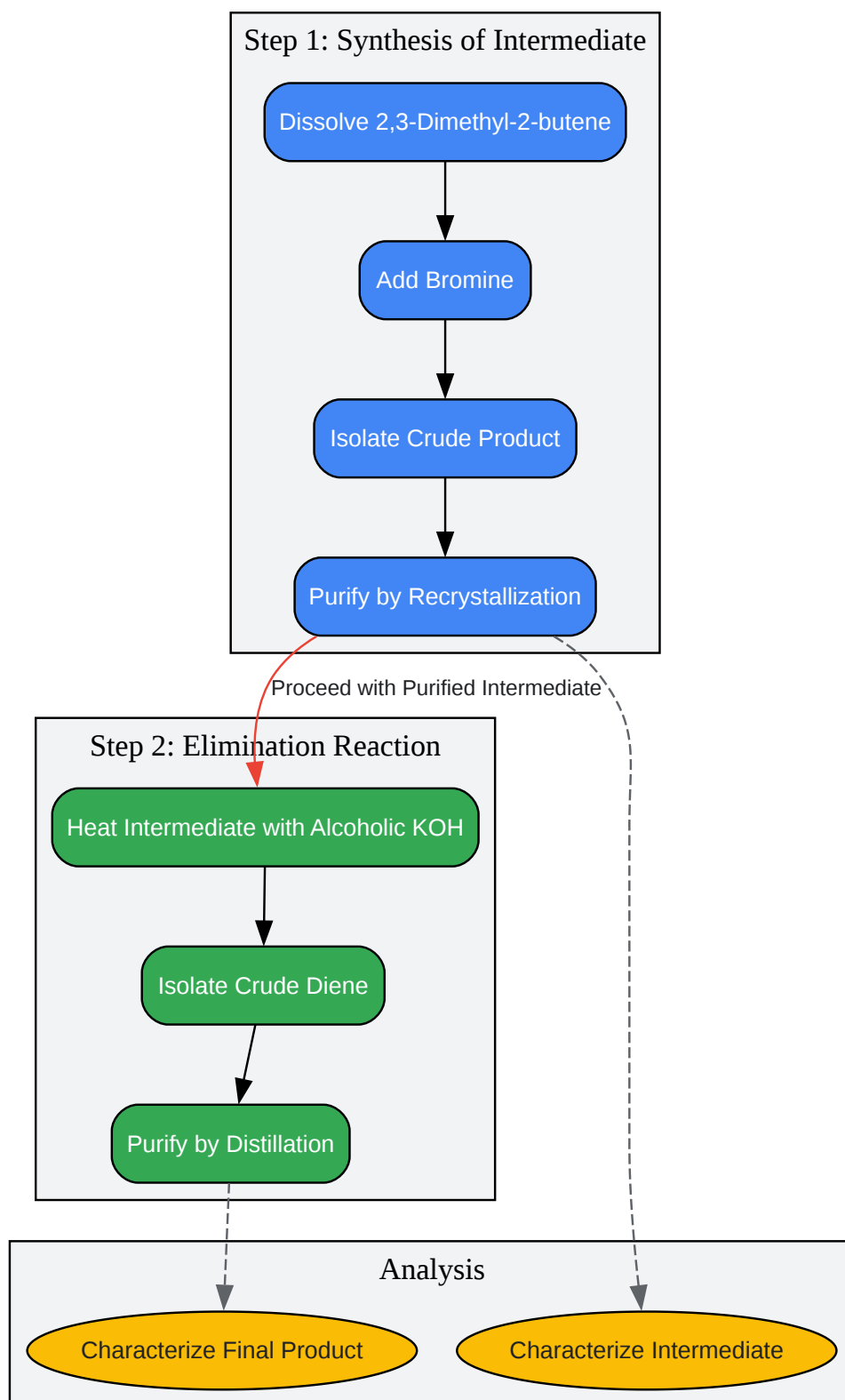
The synthesis of 2,3-dimethyl-1,3-butadiene from 2,3-dimethyl-2-butene represents a multi-step synthetic pathway where **2,3-Dibromo-2,3-dimethylbutane** serves as a key intermediate. This workflow can be visualized to illustrate the sequence of reactions and the roles of different reagents.



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Caption: Multi-step synthesis of 2,3-Dimethyl-1,3-butadiene.

The logical flow of the experimental work for this multi-step synthesis, from reaction setup to product purification, can also be visualized.



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Caption: Experimental workflow for the two-step synthesis.

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References

- 1. 2,3-Dibromo-2,3-dimethylbutane | C₆H₁₂Br₂ | CID 521884 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. PubChemLite - 2,3-dibromo-2,3-dimethylbutane (C₆H₁₂Br₂) [pubchemlite.lcsb.uni.lu]
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